

Spectroscopic Analysis of 3-Prop-2-ynoxypropane-1,2-diol: An Interpretive Guide

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Compound of Interest

Compound Name: 3-Prop-2-ynoxypropane-1,2-diol

CAS No.: 13580-38-6

Cat. No.: B079120

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This technical guide provides a detailed analysis of the expected spectroscopic data for **3-Prop-2-ynoxypropane-1,2-diol** (CAS No. 13580-38-6). As experimental spectra for this specific compound are not readily available in public databases such as the NIST Chemistry WebBook or the Spectral Database for Organic Compounds (SDBS)[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#), this document leverages foundational spectroscopic principles and data from analogous structures to predict and interpret its infrared (IR) and mass spectrometry (MS) profiles. This approach is designed to equip researchers, scientists, and drug development professionals with a robust framework for the identification and characterization of this molecule.

The structure of **3-Prop-2-ynoxypropane-1,2-diol** incorporates several key functional groups: a terminal alkyne, an ether linkage, a primary alcohol, and a secondary alcohol. Each of these groups imparts characteristic signals in IR and MS analyses, which will be explored in detail.

Part 1: Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful technique for identifying functional groups within a molecule. The absorption of infrared radiation at specific frequencies corresponds to the

vibrational energies of molecular bonds. For **3-Prop-2-ynoxypropane-1,2-diol**, we can predict a spectrum with distinct features corresponding to its alkyne, ether, and diol moieties.

Predicted Infrared Spectrum

The key to interpreting the IR spectrum lies in recognizing the characteristic vibrational frequencies for each functional group. The predicted absorptions for **3-Prop-2-ynoxypropane-1,2-diol** are summarized in the table below, with justifications based on established correlation charts and data from similar compounds.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Frequency Range (cm ⁻¹)	Vibration Type	Functional Group	Expected Intensity	Rationale and Commentary
~3300	≡C-H Stretch	Terminal Alkyne	Strong, Sharp	This is a highly characteristic and diagnostic peak for a terminal alkyne. Its sharpness distinguishes it from the broad O-H stretch.
3500-3200	O-H Stretch	Alcohols (H-bonded)	Strong, Broad	The presence of two hydroxyl groups capable of intermolecular and intramolecular hydrogen bonding will result in a very broad and intense absorption band. This is a hallmark of poly-ol compounds like propane-1,2-diol. [12] [13]
3000-2850	C-H Stretch	Alkanes (sp ³ C-H)	Medium to Strong	These absorptions arise from the C-H bonds of the propane and propargyl backbones.

2150-2100	C≡C Stretch	Alkyne	Weak to Medium	The stretching vibration of the carbon-carbon triple bond. Its intensity can be variable but is typically sharp.
1300-1000	C-O Stretch	Ether & Alcohols	Strong	This region will likely contain multiple strong peaks. The C-O stretch from the ether linkage (~1100 cm ⁻¹) and the C-O stretches from the primary and secondary alcohols will overlap, creating a strong, complex signal pattern.
~1465 & ~1375	C-H Bend	Alkanes (-CH ₂ - & -CH ₃)	Medium	Bending (scissoring and rocking) vibrations for the methylene and methyl-like groups in the structure.

Experimental Protocol: Attenuated Total Reflectance (ATR) FT-IR

To acquire an IR spectrum for this compound, which is expected to be a viscous liquid, the Attenuated Total Reflectance (ATR) method is highly recommended for its simplicity and minimal sample preparation.

- **Instrument Preparation:** Ensure the FT-IR spectrometer is purged and a background spectrum is collected using the clean, unobstructed ATR crystal (typically diamond or germanium).
- **Sample Application:** Place a single drop of neat **3-Prop-2-ynoxopropane-1,2-diol** directly onto the center of the ATR crystal.
- **Pressure Application:** Lower the ATR press arm to ensure firm and even contact between the sample and the crystal. Consistent pressure is key for reproducibility.
- **Data Acquisition:** Collect the spectrum. Typically, 16 to 32 scans are co-added at a resolution of 4 cm^{-1} to achieve a high signal-to-noise ratio.
- **Cleaning:** After analysis, thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol or acetone) and a soft, non-abrasive wipe.

Logical Workflow for IR Spectral Interpretation

The following diagram illustrates the decision-making process for confirming the structure of **3-Prop-2-ynoxopropane-1,2-diol** from its IR spectrum.

charge, primarily through α -cleavage (cleavage of the bond adjacent to an oxygen atom) and the loss of stable neutral molecules.

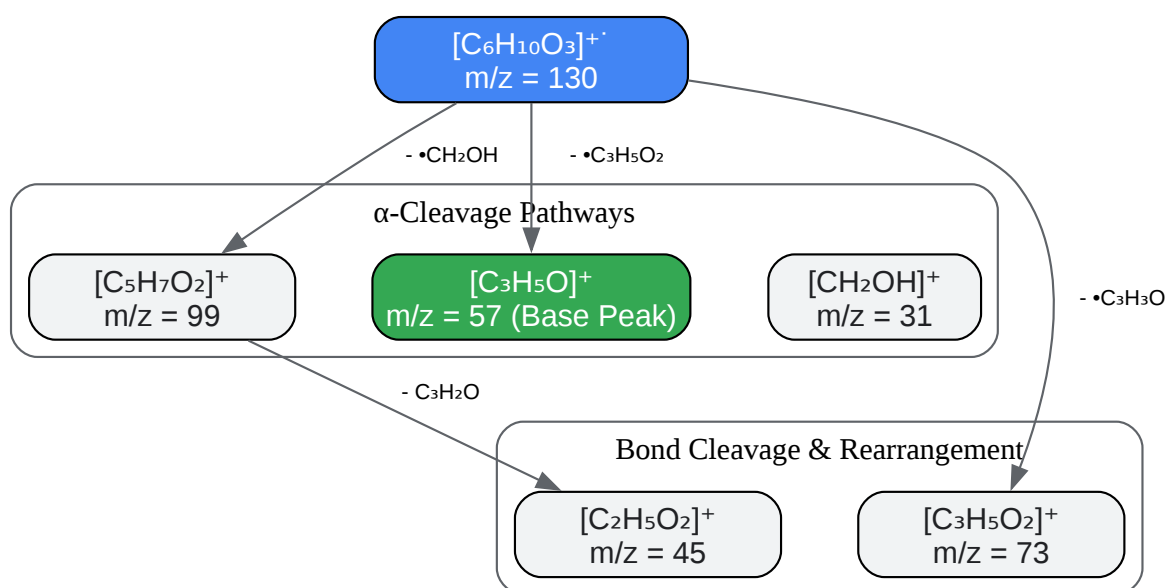
Key Predicted Fragments:

m/z Value	Proposed Fragment Ion	Formation Pathway (Loss from M ⁺)	Commentary
130	$[\text{C}_6\text{H}_{10}\text{O}_3]^+$	Molecular Ion	Expected to be of very low abundance or absent, which is typical for poly-alcohols. [16]
113	$[\text{M} - \text{OH}]^+$	Loss of hydroxyl radical	A common fragmentation for alcohols.
99	$[\text{M} - \text{CH}_2\text{OH}]^+$	α -cleavage at the primary alcohol	Loss of the hydroxymethyl group is a highly favorable pathway, likely leading to a significant peak.
73	$[\text{M} - \text{C}_3\text{H}_3\text{O}]^+$	Cleavage of the propargyl ether bond	Loss of the propargyloxy radical.
75	$[\text{CH}(\text{OH})\text{CH}_2\text{OH}]^+$	Cleavage of the ether C-O bond	Formation of the protonated diol fragment.
57	$[\text{C}_3\text{H}_5\text{O}]^+$	α -cleavage at the ether oxygen	Loss of the $\text{C}_3\text{H}_5\text{O}_2$ radical, forming a stable propargyl oxonium ion. This is a very common fragmentation for ethers and is expected to be the base peak. [17] [18] [19]

45	$[\text{CH}_2\text{OH}-\text{CH}=\text{OH}]^+$	Rearrangement and cleavage	A common fragment for 1,2-diols, seen prominently in the mass spectrum of glycerol.[20][21]
31	$[\text{CH}_2\text{OH}]^+$	α -cleavage at the secondary alcohol	A characteristic fragment for primary alcohols.

Proposed Fragmentation Pathway

The fragmentation of **3-Prop-2-ynoxypropane-1,2-diol** is initiated by the formation of the molecular ion. The primary cleavage events are dictated by the stability of the resulting carbocations and radicals.



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Caption: Predicted EI-MS fragmentation pathways.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the ideal method for analyzing this compound, providing both separation from potential impurities and a clean mass spectrum.

- Sample Preparation: Prepare a dilute solution of the compound (e.g., 100 ppm) in a volatile solvent such as methanol or dichloromethane.
- GC Conditions:
 - Injector: Split/splitless injector at 250°C.
 - Column: A standard non-polar or mid-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 μ m).
 - Oven Program: Start at 80°C, hold for 2 minutes, then ramp at 10°C/min to 280°C and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Conditions:
 - Interface Temperature: 280°C.
 - Ion Source: Electron Ionization (EI) at 70 eV, temperature at 230°C.
 - Mass Analyzer: Quadrupole, scanning from m/z 30 to 300.
- Data Analysis: Integrate the total ion chromatogram (TIC) to find the peak corresponding to the analyte. Extract the mass spectrum from this peak and compare the fragmentation pattern to the predicted values.

Conclusion

While lacking direct experimental data, a comprehensive spectroscopic profile for **3-Prop-2-ynoxypropane-1,2-diol** can be confidently predicted. The infrared spectrum should be dominated by a sharp alkyne C-H stretch ($\sim 3300\text{ cm}^{-1}$) and a broad alcohol O-H band (3500-

3200 cm^{-1}). The mass spectrum is expected to show significant fragmentation, with a weak or absent molecular ion at m/z 130 and a probable base peak at m/z 57 resulting from a stable propargyl oxonium ion. The protocols and interpretive frameworks provided herein offer a self-validating system for any researcher working to identify or confirm the structure of this multifunctional molecule. The principles applied are grounded in authoritative texts on organic spectroscopy.[\[22\]](#)[\[23\]](#)[\[24\]](#)

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